

Physical and chemical properties of 3,4-Dichlorobenzyl mercaptan

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Compound of Interest

Compound Name: 3,4-Dichlorobenzyl mercaptan

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An In-depth Technical Guide to **3,4-Dichlorobenzyl Mercaptan**

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This guide provides a comprehensive overview of the physical and chemical properties, synthesis, handling, and applications of **3,4-Dichlorobenzyl mercaptan** (CAS No: 36480-40-7). It is intended for researchers, chemists, and professionals in drug development and materials science who require detailed technical information on this compound.

Chemical Identity and Molecular Structure

3,4-Dichlorobenzyl mercaptan, also known as (3,4-dichlorophenyl)methanethiol, is an organosulfur compound featuring a dichlorinated benzene ring attached to a methylthiol group. [1][2] This structure is fundamental to its chemical reactivity and physical characteristics.

- IUPAC Name: (3,4-dichlorophenyl)methanethiol[1][3]
- Synonyms: 3,4-Dichloro-alpha-toluenethiol, 3,4-Dichlorobenzylmercaptan, Benzenemethanethiol, 3,4-dichloro-[2]
- CAS Number: 36480-40-7[4][5]
- Molecular Formula: C₇H₆Cl₂S[1][5][6]
- Molecular Weight: 193.09 g/mol [1][6][7]

Below is a diagram illustrating the molecular structure of the compound.

Caption: Molecular Structure of **3,4-Dichlorobenzyl mercaptan**.

Physicochemical Properties

The compound is a clear, colorless to pale yellow liquid characterized by a strong, unpleasant odor (stench), which is typical for mercaptans.^{[1][8]} Its physical properties are summarized in the table below.

Property	Value	Source(s)
Appearance	Clear, colorless to pale yellow liquid	^{[1][3]}
Boiling Point	152-153 °C at 12 mmHg	^[1]
Density	1.362 g/mL	^[1]
Refractive Index (n _D ²⁰)	1.6045 - 1.6095	^{[1][3]}
Flash Point	>110 °C (>230 °F)	^[1]
Water Solubility	Difficult to mix in water; low solubility	^{[2][8][9]}
pKa (Predicted)	8.83 ± 0.10	^[2]

The low water solubility and density greater than water indicate that in an aqueous environment, it is likely to be sparingly soluble and sink.^[8] The high boiling point is consistent with its molecular weight and the presence of polarizable chlorine and sulfur atoms.

Chemical Properties and Reactivity

Stability and Storage

3,4-Dichlorobenzyl mercaptan is stable under normal storage conditions.^{[8][10]} However, like many thiols, it can be sensitive to air and may oxidize over time.^[2] For long-term storage, it should be kept at room temperature in a tightly sealed container in a dry, well-ventilated area.^{[1][8][11]}

Reactivity Profile

The primary site of reactivity is the thiol (-SH) group. This functional group imparts several key chemical characteristics:

- **Acidity:** The thiol proton is weakly acidic, with a predicted pKa of around 8.83.^[2] This allows it to be deprotonated by bases to form the corresponding thiolate, a potent nucleophile.
- **Nucleophilicity:** The sulfur atom is a strong nucleophile, readily participating in S-alkylation reactions. This reactivity is central to its use in organic synthesis.^[12]
- **Oxidation:** Thiols can be oxidized to form disulfides (R-S-S-R) or further to sulfonic acids. Contact with strong oxidizing agents should therefore be avoided.^[13]

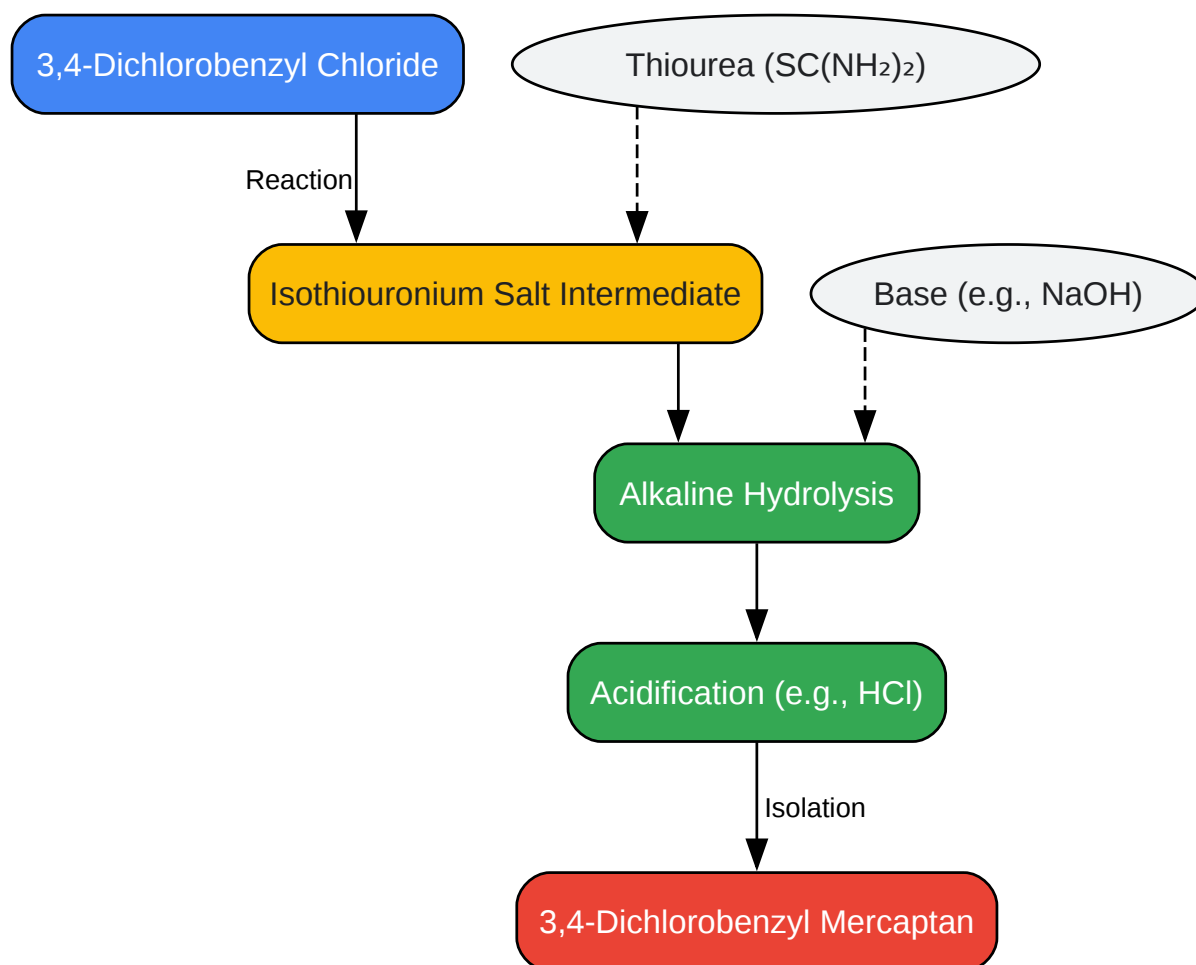
The compound is used as a reactant in the synthesis of more complex molecules, such as substituted pyridazines, and has been noted for its utility in improving the morphologies of semiconductors.^{[1][9]}

Synthesis Methodology

While specific proprietary synthesis methods may vary, a common and well-established route for preparing benzyl mercaptans is through the reaction of the corresponding benzyl halide with a sulfur nucleophile.^[12] A plausible pathway for synthesizing **3,4-Dichlorobenzyl mercaptan** starts from 3,4-dichlorobenzyl chloride.

Conceptual Synthesis Workflow

A two-step process involving the formation of an isothiuronium salt followed by hydrolysis is a standard laboratory procedure for this type of conversion.^{[12][14]}



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Caption: General workflow for the synthesis of **3,4-Dichlorobenzyl mercaptan**.

Experimental Protocol (Illustrative)

This protocol is a representative example based on general methods for benzyl mercaptan synthesis.^[14] Researchers must adapt and optimize it for specific laboratory conditions and scale.

- **Salt Formation:** To a solution of 3,4-dichlorobenzyl chloride in a suitable alcohol (e.g., ethanol), add a slight molar excess of thiourea.
- **Reflux:** Heat the mixture to reflux for several hours to facilitate the formation of the S-(3,4-dichlorobenzyl)isothiuronium chloride salt.
- **Hydrolysis:** After cooling, add an aqueous solution of a strong base, such as sodium hydroxide, to the reaction mixture.
- **Second Reflux:** Reflux the basic mixture for 2-3 hours to hydrolyze the isothiuronium salt to the sodium thiolate.
- **Acidification & Isolation:** Cool the reaction mixture and carefully acidify with a mineral acid (e.g., hydrochloric acid) to a pH of ~1. This protonates the thiolate, forming the insoluble **3,4-Dichlorobenzyl mercaptan**.
- **Extraction:** Separate the organic layer. The aqueous layer may be extracted with a suitable solvent (e.g., diethyl ether) to recover any dissolved product.
- **Purification:** Combine the organic fractions, dry over an anhydrous salt (e.g., MgSO_4), filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by vacuum distillation.^[14]

Safety, Handling, and Hazard Profile

3,4-Dichlorobenzyl mercaptan is classified as a hazardous substance and must be handled with appropriate precautions in a well-ventilated area or chemical fume hood.^[11] Its most notable characteristic is a powerful and unpleasant stench.^[8]

GHS Hazard Classification

The compound poses several health risks as outlined by the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1][2][8]
Acute Toxicity, Inhalation	H331: Toxic if inhaled.[1][2][8]
Skin Corrosion/Irritation	H315: Causes skin irritation.[1][2][8]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[1][2][8]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.[1][2][8]

Recommended Precautionary Measures

Strict adherence to the following handling and personal protective equipment (PPE) guidelines is mandatory.

Category	Precautionary Statement(s)
Prevention	P261: Avoid breathing vapors/mist.[8] P271: Use only outdoors or in a well-ventilated area.[8] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][8] P264: Wash face, hands and any exposed skin thoroughly after handling.[8]
Response	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8] [15] P311: Call a POISON CENTER or doctor/physician.[1][8][15] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8] [15] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[8][11] P405: Store locked up.[8][11]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[8]

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